

solid-state NMR analysis of L-mannose-13C conformation

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Compound of Interest

Compound Name: *L-(-)-Mannose-13C*

Cat. No.: *B12404045*

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Application Note: Solid-State NMR Analysis of L-Mannose-

C Conformation C solid-state NMR.

Executive Summary

L-mannose is a rare L-hexose increasingly utilized in the synthesis of nucleoside analogs, glycomimetics, and antiviral therapeutics (e.g., Lamivudine precursors). Unlike its abundant enantiomer D-mannose, the solid-state conformational landscape of L-mannose is less documented.

This guide details the protocol for determining the anomeric configuration (

vs.

) and ring conformation (pyranose vs. furanose) of

C-labeled L-mannose using Solid-State NMR (ssNMR). By leveraging the physical symmetry of enantiomers, we utilize established D-mannose parameters as a baseline while accounting for the specific polymorphic packing unique to solid-state samples.

Key Deliverables:

- Non-Destructive Analysis: Protocols for analyzing expensive L-mannose samples without dissolution.
- Anomeric Distinction: Methodology to distinguish
 - L-mannopyranose from
 - L-mannopyranose using 2D
 - C-
 - C correlations.
- Crystalline vs. Amorphous: Techniques to assess phase purity and crystallinity.

Scientific Background & Mechanistic Logic

The Enantiomeric Equivalence Principle

In isotropic solution, L-mannose and D-mannose exhibit identical NMR chemical shifts. However, in the solid state, chemical shifts are influenced by crystallographic packing.

- Assumption: Pure L-mannose crystallizes in the enantiomorphous space group of pure D-mannose. Therefore, chemical shifts () and coupling patterns derived from D-mannose literature are directly transferable.
- Caveat: If the sample is a racemate (DL-mannose), the crystal packing changes (often forming a centrosymmetric crystal), significantly altering chemical shifts compared to the pure enantiomer.

The Anomeric Reporter Sites

The distinction between

- and

-anomers in mannose is subtle at the C1 position but pronounced at remote carbons due to the axial/equatorial orientation of the hydroxyl group at C2 and its steric influence on the ring.

- C1 (Anomeric Carbon): Shows small

(~0.3 ppm) between anomers, often obscured by line broadening in solids.

- C3 & C5 (Remote Reporters): These carbons exhibit significant sensitivity to the C1-C2 torsion angle, making them the primary targets for anomeric assignment.

Experimental Protocols

Protocol 1: Sample Preparation & Hardware Setup

Objective: Maximize signal-to-noise (S/N) while preserving the polymorphic state of the hygroscopic sugar.

Materials:

- Sample: 10–30 mg of [1-C] or [U-C] L-mannose (Uniform labeling recommended for 2D experiments).
- Rotor: 3.2 mm or 4.0 mm Zirconia MAS rotor.
- Spacers: Teflon or KEL-F spacers for centering small sample volumes.

Steps:

- Hydration Control: L-mannose is hygroscopic. Pack the rotor inside a glove box under Ar/N₂ atmosphere if possible. If packing in air, limit exposure time to <2 minutes to prevent amorphous surface layer formation.
- Centering: Place a bottom spacer, add the L-mannose powder (do not over-compress, as pressure can induce phase transitions), and cap with a top spacer.
- Balancing: Weigh the packed rotor and balance to within 1 mg using a counter-rotor.
- Magic Angle: Set the magic angle (54.74°) using a KBr reference sample, optimizing on the rotational echoes of the

Br resonance.

Protocol 2: 1D C CP-MAS Acquisition (The Fingerprint)

Objective: Obtain a high-resolution spectrum to assess crystallinity and initial chemical shifts.

Pulse Sequence: Cross-Polarization Magic Angle Spinning (CP-MAS) with SPINAL-64 decoupling.

Parameters:

- Spectrometer: 400 MHz (9.4 T) or higher recommended.
- MAS Rate: 10–12 kHz (sufficient to push spinning sidebands outside the spectral region of interest).
- Temperature: 298 K (regulated with cooling gas to prevent frictional heating).
- Contact Time: 1.5 ms (optimized for direct C-H polarization transfer).
- Recycle Delay: 3–5 seconds (sugars relax slowly; ensure full relaxation to avoid saturation).
- Scans: 64–256 (depending on enrichment level).

Validation:

- Sharp Lines (<1 ppm width): Indicates high crystallinity.
- Broad Humps: Indicates amorphous regions or water absorption.

Protocol 3: 2D C- C DARR/PDSD (Structural Elucidation)

Objective: Assign carbon resonances by "walking" the carbon backbone, essential for distinguishing anomers via C3/C5 shifts.

Pulse Sequence: Dipolar Assisted Rotational Resonance (DARR) or Proton Driven Spin Diffusion (PDSD).

Parameters:

- Mixing Time:
 - 50 ms: For one-bond correlations (C1-C2).
 - 200–400 ms: For long-range correlations (C1-C3, C1-C5) to determine ring pucker.
- Acquisition: 2048 () x 128–256 () points.
- Processing: Zero-filling to 4k x 1k, squared sine-bell apodization.

Data Analysis & Visualization

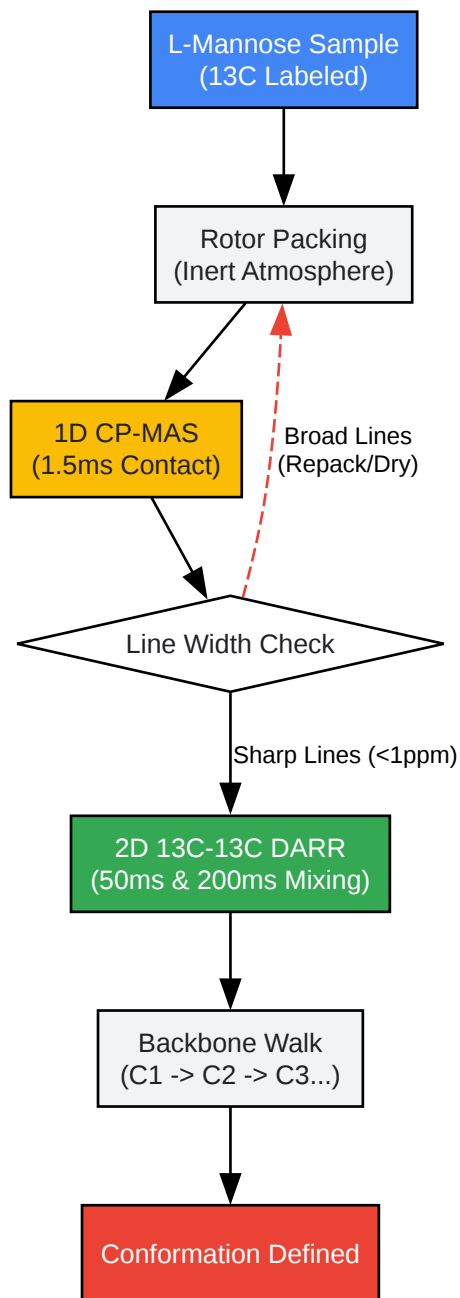
Chemical Shift Reference Table

The following values are based on D-mannose standards (transferable to L-mannose by symmetry) in the solid state. Note that C3 and C5 are the strongest discriminators.

Carbon Atom	-L-Mannopyranose (ppm)	-L-Mannopyranose (ppm)	Diagnostic Value
C1	95.5 ± 0.5	95.2 ± 0.5	Low (Overlap likely)
C2	72.2 ± 0.5	72.7 ± 0.5	Low
C3	71.7 ± 0.5	74.5 ± 0.5	High (+2.8 ppm shift)
C4	68.4 ± 0.5	68.1 ± 0.5	Low
C5	73.5 ± 0.5	77.0 ± 0.5	High (+3.5 ppm shift)
C6	62.5 ± 0.5	62.5 ± 0.5	None

Note: Values are approximate and depend on specific crystal packing (polymorphs). The relative shift direction (Beta downfield of Alpha at C3/C5) is the robust metric.

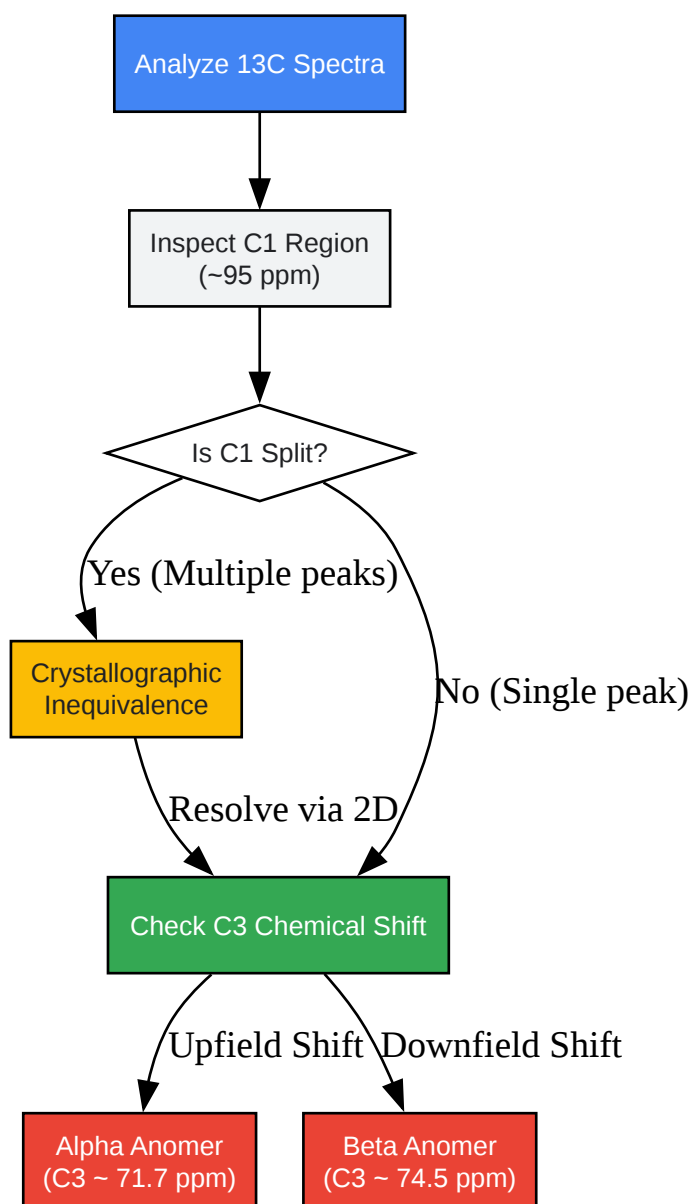
Experimental Workflow Diagram



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Caption: Step-by-step workflow for solid-state NMR analysis of L-mannose, featuring a quality control feedback loop based on line width.

Logic Tree for Anomeric Assignment



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Caption: Decision logic for assigning Alpha vs. Beta anomers based on diagnostic C3 chemical shift values.

Troubleshooting & Validation

- Issue: Broad Lines (>1.5 ppm)
 - Cause: Amorphous sample or high water content.

- Remedy: Lyophilize the sample or recrystallize from ethanol/water. Perform a relaxation filter to suppress the amorphous signal (crystalline is typically >10s; amorphous is <1s).
- Issue: Spinning Sidebands Overlap
 - Cause: Low MAS rate relative to the magnetic field strength.
 - Remedy: Increase MAS rate to 12–15 kHz or use a TOSS (Total Suppression of Sidebands) pulse sequence.
- Issue: Low Sensitivity
 - Cause: Low natural abundance or inefficient Cross Polarization.
 - Remedy: If using natural abundance L-mannose (non-enriched), increase scan count to >1024 and optimize the Hartmann-Hahn matching condition on a standard sample (e.g., Glycine).

References

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Sources

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